

1-(Boc-L-valyl)-(4R)-4-hydroxy-L-proline: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 1-(Boc-L-valyl)-(4R)-4-hydroxy-L-proline

Cat. No.: B8233351

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CAS Number: 175012-15-4 Formula: C₁₅H₂₆N₂O₆ Molecular Weight: 330.38 g/mol Synonyms: Boc-Val-Hyp-OH; (2S,4R)-1-((tert-butoxycarbonyl)-L-valyl)-4-hydroxypyrrolidine-2-carboxylic acid[1]

Executive Safety Summary

Senior Scientist Insight: While often categorized as a standard organic intermediate, the specific danger of Boc-Val-Hyp-OH lies not in its acute toxicity, but in its acid lability. The tert-butyloxycarbonyl (Boc) protecting group is designed to cleave in the presence of strong acids (TFA, HCl), releasing isobutylene gas and CO₂.

The Critical Risk: Inadvertently mixing this compound (solid or solution) into an acidic waste stream can pressurize waste containers, leading to rupture or explosion. Strict segregation from acidic waste is mandatory.

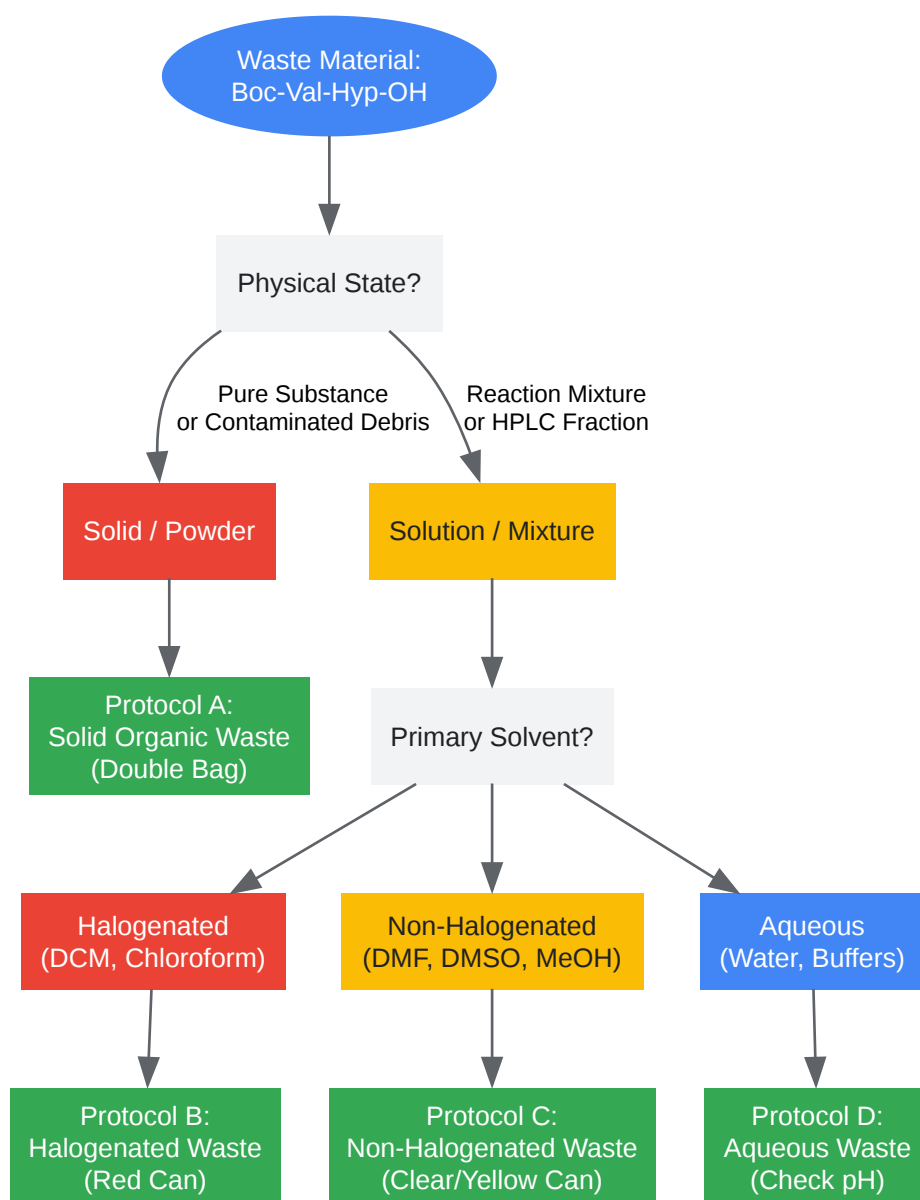
Hazard Identification (GHS Classification)

Based on structural analogs and functional group analysis (Boc-amino acids).

Hazard Class	Category	H-Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation.
STOT - Single Exposure	3	H335	May cause respiratory irritation.

Pre-Disposal Assessment & Segregation

Before disposal, you must categorize the waste state. Use the following decision matrix to assign the correct waste stream.



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Figure 1: Waste stream segregation logic for Boc-protected peptide intermediates.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Powder or Contaminated Debris)

Applicable for: Expired chemicals, weighing paper, contaminated gloves, spill cleanup materials.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Chemical Waste" drum.
- Bagging: Place the material in a clear polyethylene bag. If the powder is fine and dispersive, double-bag to prevent dust generation upon compression.
- Labeling:
 - Chemical Name: "**1-(Boc-L-valyl)-(4R)-4-hydroxy-L-proline**" (Do not use abbreviations like Boc-Val-Hyp-OH alone).
 - Components: 100% Solid.
 - Hazard Checkbox: Irritant.
- Storage: Store in a cool, dry area away from oxidizers until pickup.

Protocol B: Halogenated Liquid Waste

Applicable for: Synthesis mixtures containing Dichloromethane (DCM) or Chloroform.

- Segregation: Ensure NO ACIDS (TFA, HCl) are present in this container.
- Container: Amber glass or HDPE carboy compatible with halogenated solvents.
- Neutralization (Optional but Recommended): If the solution was part of a reaction involving acids, verify pH is > 7 using a dipstick. If acidic, neutralize with dilute Sodium Bicarbonate () before capping.
- Labeling: "Halogenated Organic Waste." List Boc-Val-Hyp-OH as a trace contaminant ($<5\%$).

Protocol C: Non-Halogenated Liquid Waste

Applicable for: Solutions in DMF, DMSO, Methanol, or Ethyl Acetate.

- Combustibility: This stream is destined for high-BTU incineration.
- Container: HDPE or Steel safety can (if flammable solvents like EtOAc are used).

- Labeling: "Non-Halogenated Organic Waste."
- Caution: If dissolved in DMF/DMSO, beware of skin absorption. The solvent can carry the peptide derivative through the skin barrier.

Protocol D: Aqueous Waste (HPLC Effluent)

Applicable for: Reverse-phase HPLC fractions (Water/Acetonitrile).

- Assessment: If Acetonitrile content is >10%, dispose of as Non-Halogenated Organic (Protocol C) due to flammability.
- Trace Contamination: If <1% organic solvent and trace peptide, collect in "Aqueous Waste."
- Deactivation: Add bleach (Sodium Hypochlorite) to 10% final concentration to degrade biological activity (standard practice for bioactive peptides), though Boc-Val-Hyp-OH is generally low-risk. Let stand for 30 minutes before sealing.

Emergency Response & Spills

Spill Response Workflow:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don Nitrile gloves (double layer recommended for DMSO solutions), safety goggles, and a lab coat. Use an N95 mask if powder is present.
- Contain:
 - Solid: Cover with wet paper towels to prevent dust. Scoop into a bag.
 - Liquid: Absorb with vermiculite or polypropylene pads.
- Clean: Wipe surface with 10% soap solution, followed by water.
- Disposal: Treat all cleanup materials as Protocol A (Solid Waste).

References

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Sources

- 1. [achemblock.com](https://www.achemblock.com) [[achemblock.com](https://www.achemblock.com)]
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